

Application Notes and Protocols for Narasin Sodium Stock Solution Preparation in DMSO

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Compound of Interest

Compound Name: *Narasin sodium*

Cat. No.: *B8054886*

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Introduction

Narasin sodium is a polyether ionophore antibiotic isolated from *Streptomyces aureofaciens*. [1][2] It functions by forming lipid-soluble complexes with monovalent cations, such as sodium (Na⁺) and potassium (K⁺), and transporting them across biological membranes. This disruption of ion gradients makes narasin an effective coccidiostat in veterinary medicine. In research, narasin is utilized for its broad-spectrum activity against Gram-positive bacteria and its emerging applications in cancer research. [1][3] Studies have shown that narasin can inhibit NF-κB signaling, induce apoptosis in tumor cells, and inactivate TGF-β/SMAD3 and IL-6/STAT3 signaling pathways, which are critical in cancer cell proliferation and metastasis. [4][5] Due to its hydrophobic nature, **narasin sodium** is practically insoluble in water but soluble in organic solvents like dimethyl sulfoxide (DMSO), ethanol, and methanol. [2][3] This document provides a detailed protocol for the preparation, storage, and handling of **narasin sodium** stock solutions in DMSO for research applications.

Data Presentation

Quantitative data for **narasin sodium** is summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₄₃ H ₇₁ NaO ₁₁	[6][7]
Molecular Weight	787.01 g/mol	[6][7]
Appearance	Solid	[6]
Purity	≥95%	[3][6]
Solubility in DMSO	Soluble	[3][6]
Recommended Storage	-20°C	[1][3][6]
Stability in Storage	≥ 4 years at -20°C	[4][6]
Typical Stock Conc.	1 mg/mL (1.27 mM) to 10 mg/mL (12.7 mM)	
Typical Working Conc.	0.01 - 5 µM	

Experimental Protocols

Materials

- **Narasin Sodium** powder (purity ≥95%)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

Narasin sodium should be handled as a hazardous substance.[6] Ingestion, inhalation, and contact with skin and eyes should be avoided.[6] Handle the compound in a chemical fume hood. In case of accidental contact, wash the affected area thoroughly with water. Dispose of waste according to institutional and local regulations. It is crucial to note that formulations containing narasin can be fatal to certain animal species like horses and other equines.

Protocol for Preparing a 10 mM Narasin Sodium Stock Solution in DMSO

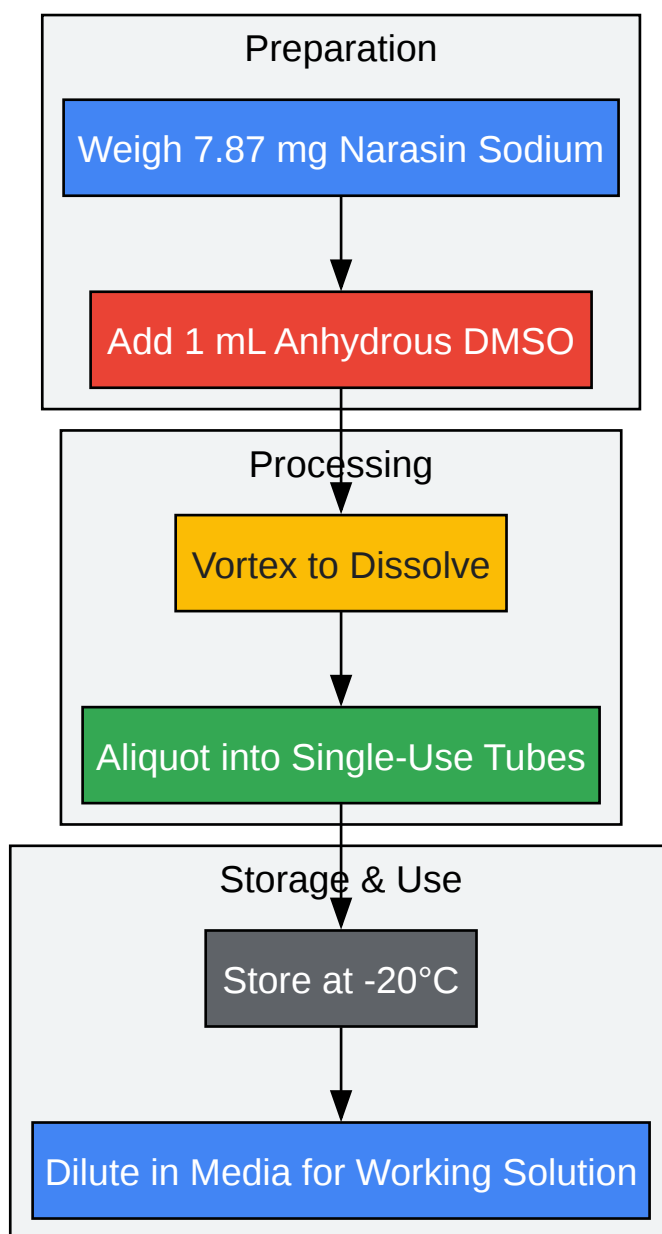
- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Place a sterile microcentrifuge tube or amber glass vial on the balance and tare.
- Weighing **Narasin Sodium**:
 - Carefully weigh out 7.87 mg of **narasin sodium** powder into the tared container. This corresponds to a final concentration of 10 mM in 1 mL of DMSO.
 - Calculation:
 - Molecular Weight (MW) of **Narasin Sodium** = 787.01 g/mol
 - To make a 10 mM (0.01 M) solution: $0.01 \text{ moles/L} \times 787.01 \text{ g/mole} = 7.87 \text{ g/L} = 7.87 \text{ mg/mL}$
- Dissolving in DMSO:
 - Add 1 mL of anhydrous, cell culture grade DMSO to the container with the weighed **narasin sodium**.
 - Cap the container tightly.
- Ensuring Complete Dissolution:
 - Vortex the solution for 1-2 minutes until the **narasin sodium** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if needed. Visually inspect the

solution to ensure no particulates are present.

- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C. The stock solution is stable for at least 4 years when stored properly.^[4]^[6]
- Preparation of Working Solutions:
 - For cell culture experiments, dilute the 10 mM stock solution in the appropriate cell culture medium to the desired final working concentration (typically in the range of 0.01 - 5 µM).
 - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.^[6]

Visualizations

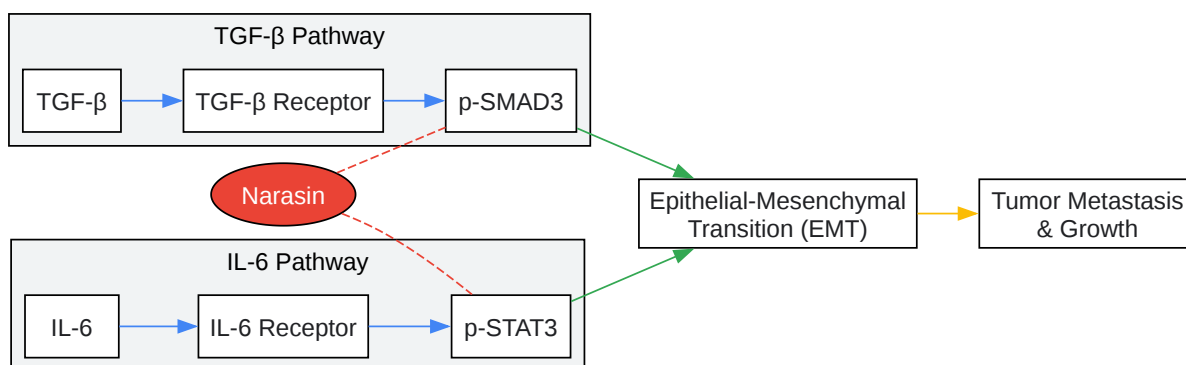
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM **narasin sodium** stock solution in DMSO.

Simplified Signaling Pathway Inhibition by Narasin



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References

- 1. researchgate.net [researchgate.net]
- 2. Narasin 即用型溶液 1 mg/ml in DMSO | Sigma-Aldrich [sigmaaldrich.com]
- 3. mdpi.com [mdpi.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. famic.go.jp [famic.go.jp]
- 6. mdpi.com [mdpi.com]
- 7. fao.org [fao.org]
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